

# Application Notes and Protocols: Experimental Design for Sham-Feeding Studies with Devazepide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Devazepide*

Cat. No.: *B1670321*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide to designing and conducting sham-feeding studies to investigate the role of cholecystokinin (CCK) in satiety, utilizing the selective CCK-1 receptor antagonist, **Devazepide**.

## Introduction

Sham-feeding is a powerful experimental technique that allows for the study of orosensory and pre-absorptive signals involved in the regulation of food intake, independent of post-ingestive effects.<sup>[1]</sup> In this model, animals are surgically fitted with a gastric fistula, which, when open, allows ingested food to drain from the stomach, preventing nutrient absorption and gastric distension.<sup>[1][2]</sup> This methodology is crucial for isolating the mechanisms of satiety signals that originate from the oral cavity and upper gastrointestinal tract.

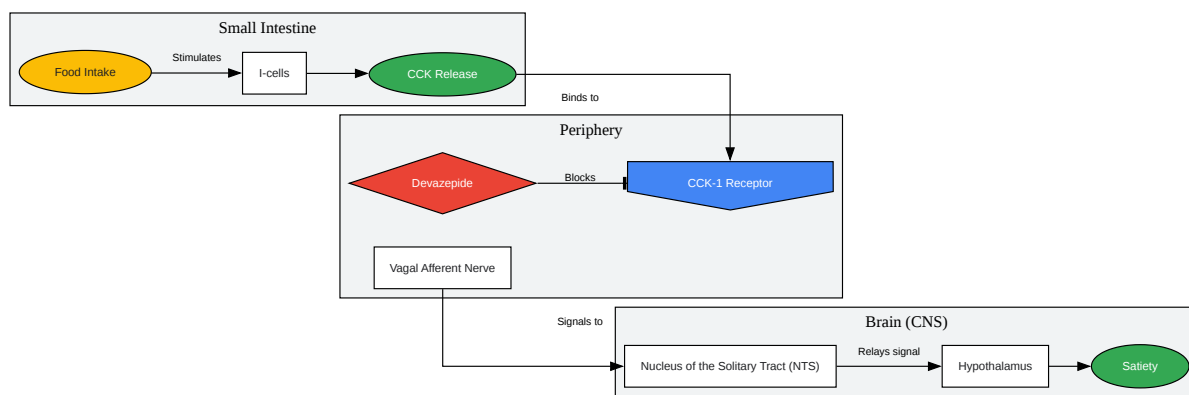
Cholecystokinin (CCK) is a key gut hormone released from the small intestine in response to nutrients, particularly fats and proteins.<sup>[3][4]</sup> It plays a significant role in short-term satiety by activating CCK-1 receptors on vagal afferent nerves, which in turn signal the brain to terminate a meal.

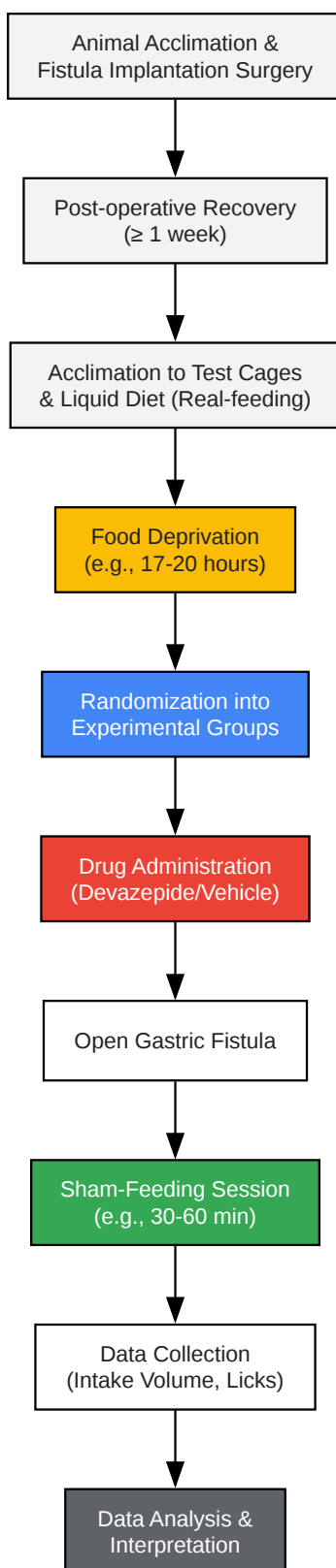
**Devazepide** is a potent and selective non-peptide antagonist of the CCK-1 receptor. By blocking the action of endogenous or exogenously administered CCK, **Devazepide** allows

researchers to investigate the specific contribution of the CCK signaling pathway to satiety. In sham-feeding studies, **Devazepide** is used to determine the extent to which CCK mediates the satiating effects of various stimuli.

## Signaling Pathway of CCK in Satiety and the Action of Devazepide

The signaling pathway of CCK in satiety primarily involves the gut-brain axis. Upon the ingestion of food, particularly fats and proteins, I-cells in the mucosa of the duodenum and jejunum release CCK. CCK then binds to CCK-1 receptors on the vagal afferent fibers in the periphery. This binding initiates a cascade of events that transmit satiety signals to the nucleus of the solitary tract (NTS) in the brainstem. From the NTS, these signals are relayed to higher brain centers, including the hypothalamus, which are involved in the regulation of food intake and energy balance. **Devazepide** acts by competitively binding to these CCK-1 receptors, thereby preventing CCK from exerting its physiological effects and attenuating the satiety signal.





[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Sham feeding in rats with chronic, reversible gastric fistulas - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. Cholecystokinin-induced satiety, a key gut servomechanism that is affected by the membrane microenvironment of this receptor - PMC [pmc.ncbi.nlm.nih.gov]
- 4. youtube.com [youtube.com]
- To cite this document: BenchChem. [Application Notes and Protocols: Experimental Design for Sham-Feeding Studies with Devazepide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1670321#experimental-design-for-sham-feeding-studies-with-devazepide]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)